

Osmium Tetroxide: A Technical Guide to its Physical State and Volatility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Osmium tetroxide

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This technical guide provides an in-depth overview of the physical state and volatility of **osmium tetroxide** (OsO_4). A highly effective oxidizing agent used in chemical synthesis and as a staining agent in microscopy, its utility is matched by its significant toxicity and volatility, necessitating careful handling. This document summarizes its key physical properties, outlines general experimental protocols for their determination with an emphasis on requisite safety measures, and provides a visual representation of its phase transitions.

Physical and Chemical Properties of Osmium Tetroxide

Osmium tetroxide is a crystalline solid at room temperature, appearing as colorless to pale yellow monoclinic crystals.^[1] It is characterized by a pungent, acrid, chlorine-like odor.^{[2][3]} A notable characteristic of **osmium tetroxide** is its high volatility, readily subliming at room temperature.^{[1][4]} This high vapor pressure, coupled with its extreme toxicity, makes it a significant inhalation hazard.^{[4][5]}

The molecule adopts a tetrahedral geometry, which results in a nonpolar nature, contributing to its solubility in a wide range of nonpolar organic solvents.^[1] It is also moderately soluble in water, with which it reversibly reacts to form osmic acid.^[1]

Data Presentation: Physical Properties of Osmium Tetroxide

The following table summarizes the key quantitative physical and chemical data for **osmium tetroxide**.

Property	Value
Molecular Formula	OsO ₄
Molecular Weight	254.23 g/mol
Appearance	Colorless to pale yellow crystalline solid[2][3]
Odor	Pungent, acrid, chlorine-like[2][3]
Melting Point	40.25 °C (104.45 °F; 313.40 K)[1][6]
Boiling Point	129.7 °C (265.5 °F; 402.8 K) at 760 mmHg[1][6]
Vapor Pressure	7 mmHg at 20 °C[6]
9.8 mmHg at 25 °C	
Density	4.9 g/cm ³
Solubility in Water	5.70 g/100 mL (10 °C)[1]
6.23 g/100 mL (25 °C)[1]	
Solubility in CCl ₄	375 g/100 mL[1]
Volatility	Sublimes at room temperature[1][4]

Experimental Protocols for Determining Physical Properties

The determination of the physical properties of **osmium tetroxide** requires stringent adherence to safety protocols due to its extreme toxicity and volatility. All manipulations must be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE), including chemical splash goggles, double nitrile gloves, and a lab coat.

Determination of Melting Point

The melting point of **osmium tetroxide** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of **osmium tetroxide** is carefully packed into a capillary tube. This step must be performed in a fume hood to avoid inhalation of the volatile solid.
- The capillary tube is placed in the melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the solid begins to melt and the temperature at which it is completely liquid are recorded as the melting point range. For a pure substance, this range should be narrow.

Determination of Boiling Point

The boiling point can be determined using a micro-boiling point method to minimize the amount of substance handled.

Methodology:

- A small quantity of **osmium tetroxide** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The assembly is heated in a controlled manner using a heating block or oil bath.
- As the liquid heats, a steady stream of bubbles will emerge from the open end of the inverted capillary tube.
- The heat is then slowly reduced. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Measurement of Vapor Pressure

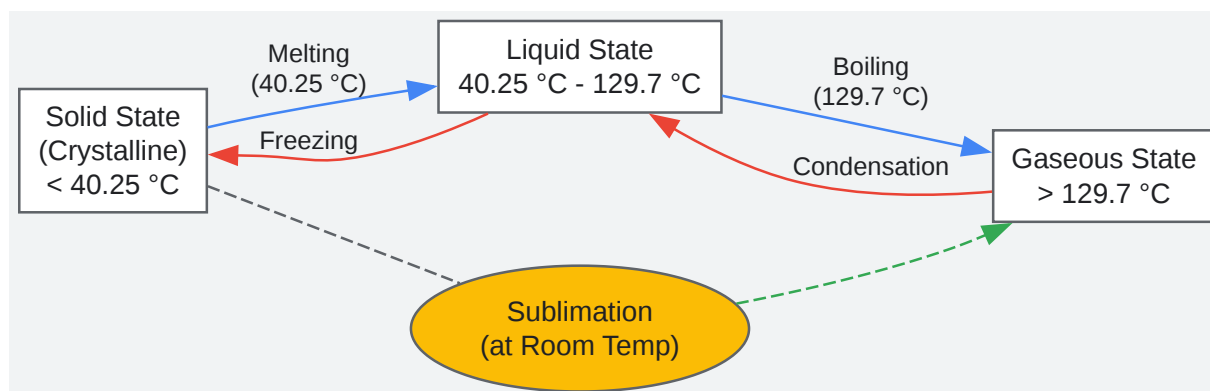
The vapor pressure of **osmium tetroxide** can be measured using a static or dynamic method. Given its volatility, a static method using a sensitive manometer is appropriate.

Methodology:

- A small, known amount of **osmium tetroxide** is placed in a thermostatted vessel connected to a manometer. The entire apparatus must be contained within a fume hood.
- The sample is frozen, and the system is evacuated to remove any air.
- The vessel is then sealed, and the sample is allowed to warm to the desired temperature.
- As the **osmium tetroxide** sublimates or evaporates, it will exert a pressure that can be read from the manometer. This pressure is the vapor pressure of the substance at that temperature.
- Measurements can be repeated at various temperatures to establish the vapor pressure curve.

Logical Relationships: Phase Transitions of Osmium Tetroxide

The following diagram illustrates the phase transitions of **osmium tetroxide** as a function of temperature under standard pressure.



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Phase transitions of **osmium tetroxide**.

In conclusion, **osmium tetroxide** is a highly volatile solid with a low melting point and a relatively low boiling point for a metal oxide. Its physical properties necessitate specialized handling procedures to mitigate the significant health risks associated with its use. A thorough understanding of these properties is paramount for its safe and effective application in research and development.

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